

DPC423 stability and storage best practices for research

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Compound of Interest

Compound Name: **DPC423**

Cat. No.: **B1670917**

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DPC423 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and best storage practices for **DPC423**.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (lyophilized) form of **DPC423**?

For optimal long-term stability, solid **DPC423** should be stored under desiccated conditions at -20°C. Following these storage recommendations, the compound is reported to be stable for up to 36 months.[\[1\]](#)

Q2: What is the best way to prepare and store a stock solution of **DPC423**?

It is recommended to prepare stock solutions of **DPC423** in a suitable solvent such as DMSO. Once prepared, the stock solution should be stored at -20°C. To avoid repeated freeze-thaw cycles, which can lead to degradation, it is best practice to aliquot the stock solution into smaller, single-use volumes. Under these conditions, the solution should be used within one month to ensure its potency.[\[1\]](#)

Q3: My **DPC423** solution has been stored for longer than the recommended period. Can I still use it?

Using a solution beyond its recommended storage period is not advised as the stability and efficacy of the compound may be compromised. It is recommended to prepare a fresh stock solution to ensure the reliability and reproducibility of your experimental results.

Q4: I observed precipitation in my **DPC423** stock solution after thawing. What should I do?

Precipitation upon thawing can indicate that the compound has come out of solution. Gently warm the solution and vortex or sonicate to try and redissolve the compound completely before use. If the precipitate does not redissolve, it is best to prepare a fresh stock solution, as the concentration of the current solution will be inaccurate.

Q5: How does **DPC423** inhibit the coagulation cascade?

DPC423 is a potent and selective inhibitor of Factor Xa (FXa). [2][3] FXa is a critical enzyme in the coagulation cascade, where the intrinsic and extrinsic pathways converge. By inhibiting FXa, **DPC423** effectively blocks the conversion of prothrombin to thrombin, which in turn prevents the formation of a fibrin clot.

DPC423 Storage and Stability Summary

Form	Storage Condition	Stability	Source
Solid (Lyophilized)	-20°C, Desiccated	Up to 36 months	[1]
Solution (in DMSO)	-20°C (Aliquot to avoid freeze-thaw)	Use within 1 month	[1]

Experimental Protocols

Preparation of a DPC423 Stock Solution (10 mM in DMSO)

Materials:

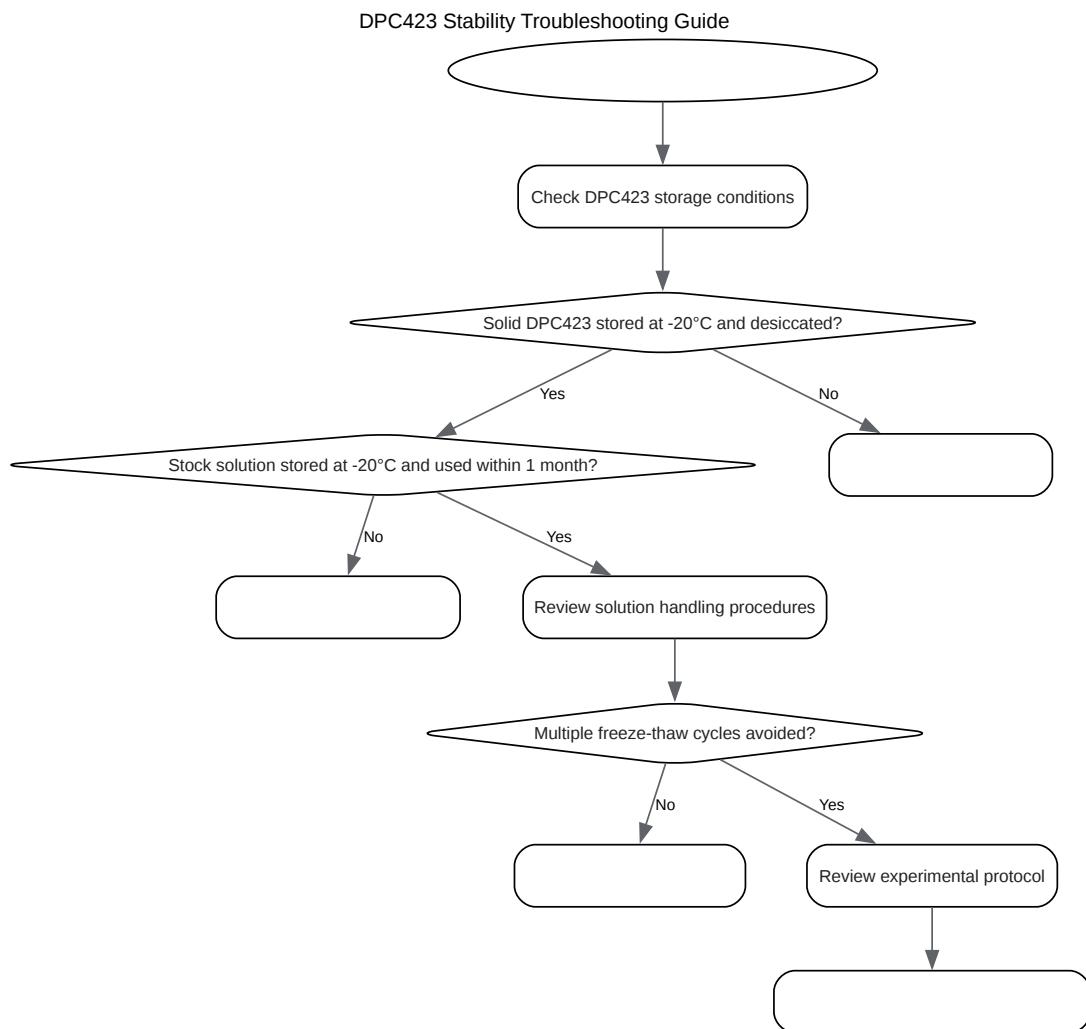
- **DPC423** (solid form)
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile, polypropylene microcentrifuge tubes

- Calibrated precision balance
- Vortex mixer

Procedure:

- Determine the required mass of **DPC423**: The molecular weight of **DPC423** is 568.97 g/mol . To prepare a 10 mM stock solution, you will need 5.69 mg of **DPC423** per 1 mL of DMSO.
- Weigh the **DPC423**: Carefully weigh the calculated amount of solid **DPC423** in a sterile microcentrifuge tube.
- Add DMSO: Add the appropriate volume of anhydrous DMSO to the tube containing the **DPC423**.
- Dissolve the compound: Vortex the tube until the **DPC423** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary.
- Aliquot and store: Once fully dissolved, aliquot the stock solution into single-use volumes in sterile polypropylene tubes. Store the aliquots at -20°C.

Diagrams

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Caption: Troubleshooting workflow for **DPC423** stability issues.

Caption: **DPC423** inhibits Factor Xa in the coagulation cascade.

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